

Application Notes & Protocols: Safe Handling and Storage of Dibromomethane-d2

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Compound of Interest

Compound Name: Dibromomethane-d2

CAS No.: 22117-86-8

Cat. No.: B1599747

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Abstract

Dibromomethane-d2 (CD_2Br_2), an isotopically labeled analog of methylene bromide, is a critical solvent and reagent in nuclear magnetic resonance (NMR) spectroscopy and various synthetic applications. Its unique properties necessitate specialized handling and storage protocols to ensure experimental integrity, user safety, and long-term stability. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the best practices for managing **Dibromomethane-d2**, grounded in established safety data and field-proven laboratory techniques.

Introduction to Dibromomethane-d2

Dibromomethane-d2, also known as Methylene-d2 bromide, is a halogenated hydrocarbon where the two hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it a valuable, non-protonated solvent for high-resolution NMR analysis, preventing solvent signal interference in the ^1H spectrum. It is also used as a deuterated building block in organic synthesis.[1][2] Like its non-deuterated counterpart, it is a dense, colorless liquid that is slightly soluble in water but highly soluble in common organic solvents.[3][4] Many commercial

preparations contain a copper stabilizer to inhibit degradation. Understanding its physical properties and inherent hazards is the foundation for its safe and effective use.

Physicochemical and Safety Data

A thorough understanding of the material's properties is essential before handling. The following table summarizes key quantitative data for **Dibromomethane-d2**.

Property	Value	Source(s)
CAS Number	22117-86-8	[5]
Molecular Formula	CD ₂ Br ₂	[2]
Molecular Weight	175.85 g/mol	[2]
Appearance	Colorless liquid	[3][6]
Density	~2.505 g/mL at 25 °C	
Boiling Point	99 °C (lit.)	[1]
Melting Point	-52 °C (lit.)	[7]
Vapor Pressure	34.9 mmHg at 20 °C	[5]
Vapor Density	5.9 - 6.05 (vs. air)	[5]
Refractive Index	n _{20/D} 1.5381 (lit.)	[1]
GHS Hazard Codes	H332, H412	
GHS Signal Word	Warning	

Core Directive: Safety and Hazard Management

Dibromomethane-d2 is classified as harmful if inhaled and harmful to aquatic life with long-lasting effects.[5][8] The primary health risks are associated with the inhalation of its vapors, which are significantly denser than air and can accumulate in poorly ventilated areas.[5]

Engineering Controls and Personal Protective Equipment (PPE)

The causality behind selecting controls is to create a multi-layered barrier between the researcher and the chemical, minimizing exposure through all potential routes.

- Primary Engineering Control: Always handle **Dibromomethane-d2** inside a certified chemical fume hood to control vapor inhalation.[9][10] The high vapor density makes this non-negotiable.
- Eye and Face Protection: Wear chemical splash goggles that meet appropriate government standards (e.g., EN 166 in the EU or NIOSH in the US).[5] A face shield should be worn over goggles when handling larger quantities (>100 mL) or when there is a significant splash risk.
- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves.[5] Nitrile gloves may be suitable for incidental contact, but it is crucial to consult the glove manufacturer's compatibility chart for protection against halogenated hydrocarbons during prolonged handling or immersion.[10]
- Respiratory Protection: If engineering controls are insufficient or during a large spill, respiratory protection is required. Use a respirator with a filter type appropriate for organic vapors (e.g., Type ABEK as per EN14387).

Incompatible Materials

To prevent hazardous reactions, **Dibromomethane-d2** must be stored and handled away from incompatible materials. These include:

- Strong oxidizing and reducing agents[11]
- Alkali metals (e.g., potassium)[11]
- Many amines, nitrides, and epoxides[11]

Storage and Stability Protocols

The primary goals of proper storage are to maintain the chemical and isotopic purity of the solvent and to prevent accidental release. Deuterated solvents are particularly susceptible to contamination from atmospheric moisture.[12][13][14]

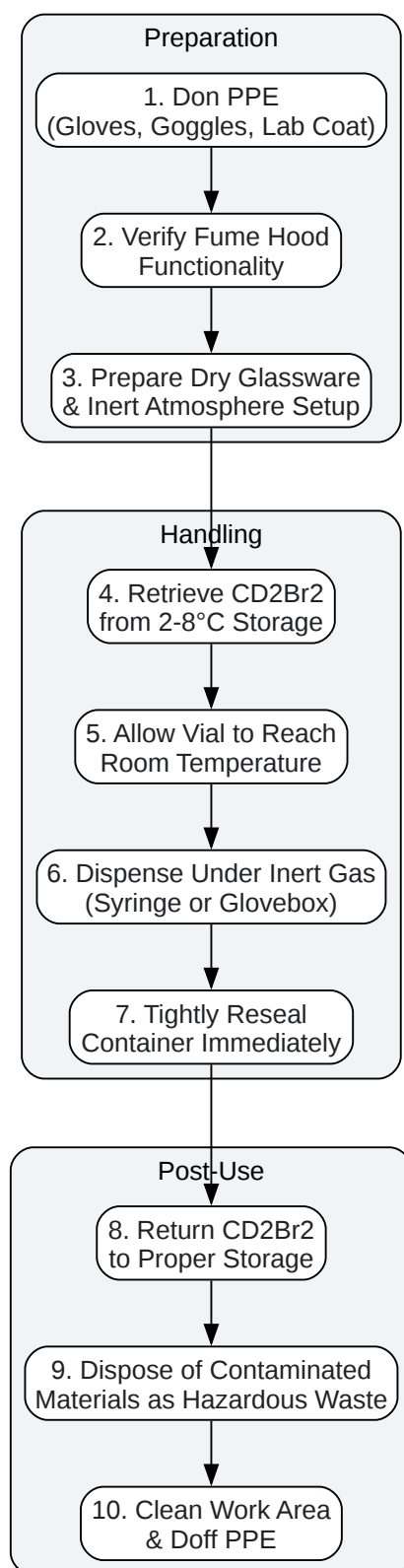
- **General Storage:** Store in a tightly closed original container in a cool, dry, and well-ventilated area designated for toxic compounds.
- **Temperature:** Refrigeration at 2-8°C is recommended to maximize shelf life and stability, a practice consistent with other sensitive halogenated deuterated solvents like Methylene Chloride D2.[2][12] Before use, allow the vial to warm to room temperature before opening to prevent condensation of atmospheric moisture into the cold solvent.[12]
- **Inert Atmosphere:** The high hygroscopicity of deuterated solvents means they readily absorb H₂O from the air, which not only introduces a water peak in the NMR spectrum but can also lead to H-D exchange with labile protons in a sample.[12][15] Therefore, always handle the solvent under a dry, inert atmosphere such as argon or nitrogen.[12][15]
- **Packaging Integrity:** For multi-use quantities, septum-sealed bottles are preferred. Use proper syringe techniques to withdraw the solvent while maintaining a positive pressure of inert gas inside the bottle.[13] For applications demanding the highest purity and minimal water content, single-use glass ampoules are the ideal choice.[12][13]

Experimental Protocols

The following workflows are designed to be self-validating systems, incorporating safety and purity considerations at each step.

Workflow for Safe Handling and Dispensing

This diagram illustrates the logical flow from retrieving the solvent from storage to its use in an experiment, emphasizing critical control points.



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Caption: Workflow for the safe handling of **Dibromomethane-d₂**.

Protocol for Preparing an NMR Sample

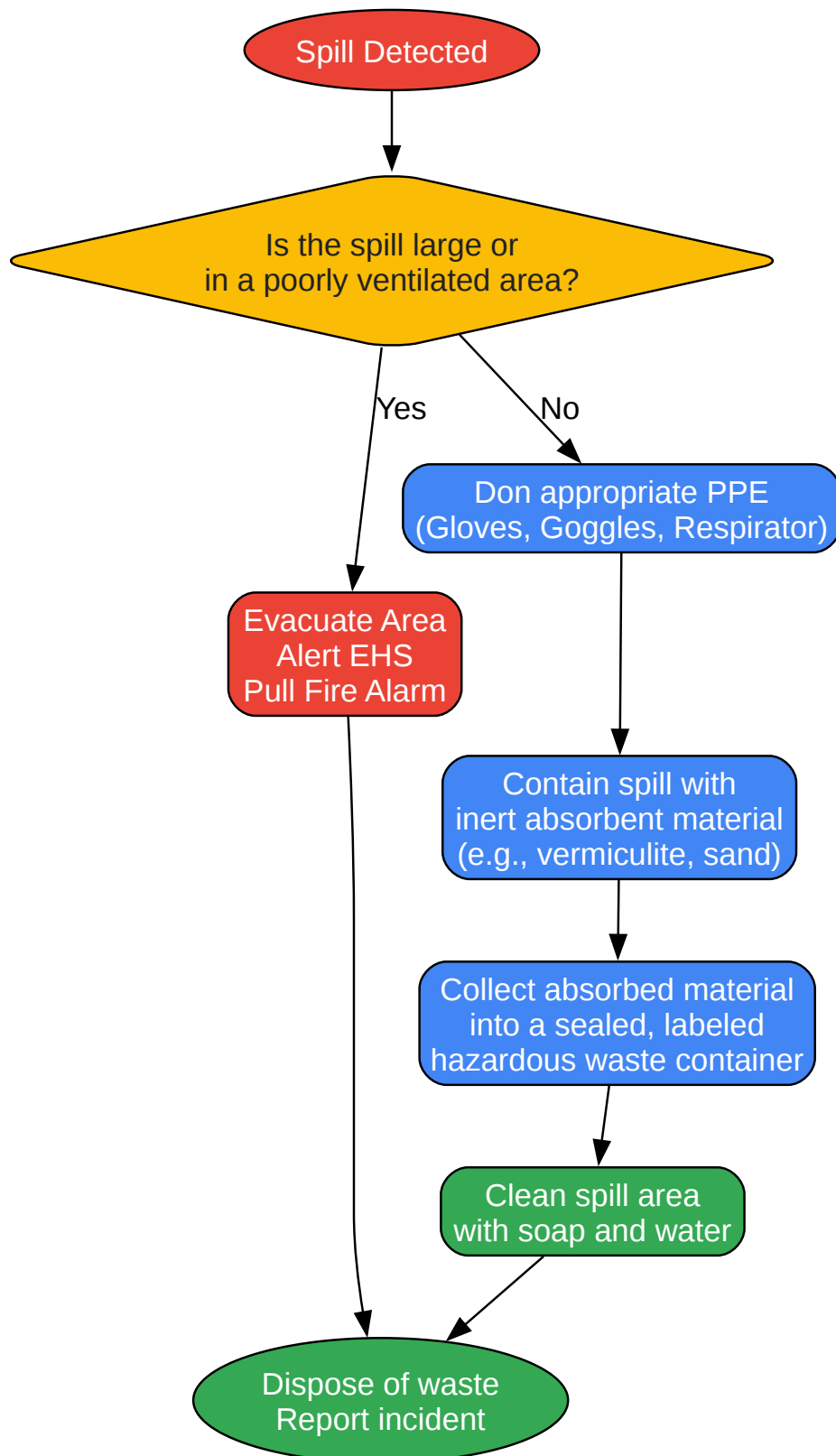
This protocol is designed to minimize atmospheric contamination, a common problem with deuterated NMR solvents.[\[12\]](#)[\[13\]](#)

- **Glassware Preparation:** Place the NMR tube, pipettes, and any other glassware in an oven at $>120^{\circ}\text{C}$ for at least 4 hours (overnight is ideal). Transfer the hot glassware to a desiccator and allow it to cool to room temperature under vacuum or in the presence of a desiccant.[\[13\]](#)
[\[14\]](#)
- **Workstation Setup:** Perform all subsequent steps in a chemical fume hood over a tray lined with absorbent material. If available, use a glove box or glove bag with a dry nitrogen or argon atmosphere for the highest quality samples.[\[14\]](#)
- **Retrieve Solvent:** Remove the **Dibromomethane-d₂** vial from refrigerated storage. Allow the container to equilibrate to ambient temperature for 15-20 minutes before opening to prevent moisture condensation.[\[12\]](#)
- **Prepare the Sample:**
 - Accurately weigh and add your solid analyte to the oven-dried NMR tube.
 - Using a dry syringe, pierce the septum of the **Dibromomethane-d₂** vial. Purge the syringe with inert gas.
 - Withdraw the required volume of solvent (typically 0.5-0.7 mL).
 - Carefully add the solvent to the NMR tube containing your analyte.
- **Cap and Mix:** Cap the NMR tube securely. Use a vortex mixer to ensure the sample is fully dissolved. Avoid shaking the tube by hand, as this can introduce contaminants from the cap.
[\[14\]](#)
- **Final Steps:** Clean the exterior of the NMR tube before inserting it into the spectrometer. Tightly reseal the main solvent vial and return it to refrigerated storage.

Spill Management and Waste Disposal

Accidents can happen, and a prepared response is critical for safety.

Spill Response Decision Tree



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Caption: Decision tree for responding to a **Dibromomethane-d2** spill.

Waste Disposal

All waste materials contaminated with **Dibromomethane-d2**, including the chemical itself, absorbent materials from spills, and empty containers, must be treated as hazardous waste.[5]

- Collect waste in a designated, properly labeled, and sealed container.[5][7]
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[5]
- Follow all local, state, and federal regulations for hazardous waste disposal. Handle uncleaned containers with the same precautions as the product itself.[5]

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